

Nomenclature and Identification

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Compound of Interest

Compound Name: Allyl acetate

Cat. No.: B165787

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The International Union of Pure and Applied Chemistry (IUPAC) name for **allyl acetate** is prop-2-enyl acetate[1][2]. This systematic name is derived from its structure as the acetate ester of allyl alcohol (prop-2-en-1-ol). The compound is a colorless liquid and is a precursor to allyl alcohol, a significant industrial intermediate[1].

Allyl acetate is known by several other names and identifiers, which are summarized in the table below.

Identifier Type	Identifier
Preferred IUPAC Name	prop-2-enyl acetate[1]
Other Names	Allyl acetate, 2-Propenyl acetate, 3-Acetoxy-1-propene, Acetic acid, 2-propenyl ester[1][2]
CAS Number	591-87-7[1][2]
Chemical Formula	C ₅ H ₈ O ₂ [1][3]
SMILES	C=CCOC(C)=O[1]
InChI	InChI=1S/C5H8O2/c1-3-4-7-5(2)6/h3H,1,4H2,2H3[2]

Physicochemical Properties

Allyl acetate is a colorless liquid with a characteristic fruity odor[3]. It is slightly soluble in water but miscible with many organic solvents like ethanol and ethyl ether[1][2]. A summary of its key

physical and chemical properties is provided in the table below.

Property	Value
Molar Mass	100.117 g·mol ⁻¹ [1]
Appearance	Colorless liquid [1]
Density	0.928 g/cm ³ [1]
Boiling Point	103 °C (217 °F; 376 K) [1]
Solubility in water	Slightly soluble [1]
Magnetic susceptibility (χ)	-56.7·10 ⁻⁶ cm ³ /mol [1]
Autoignition temperature	374 °C (705 °F; 647 K) [1]

Synthesis of Allyl Acetate

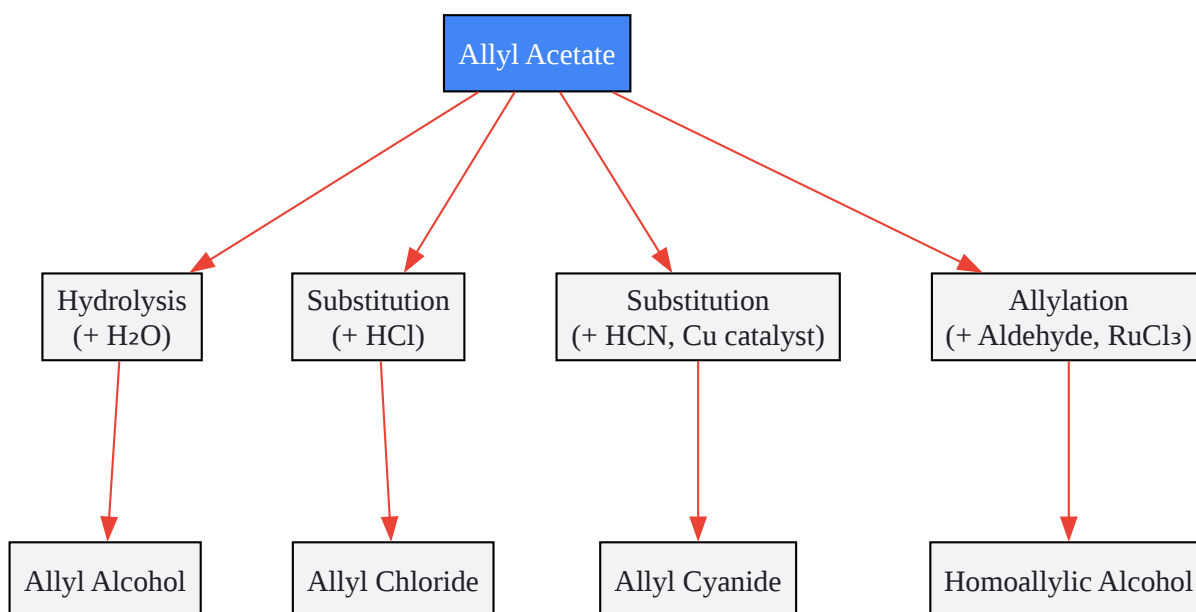
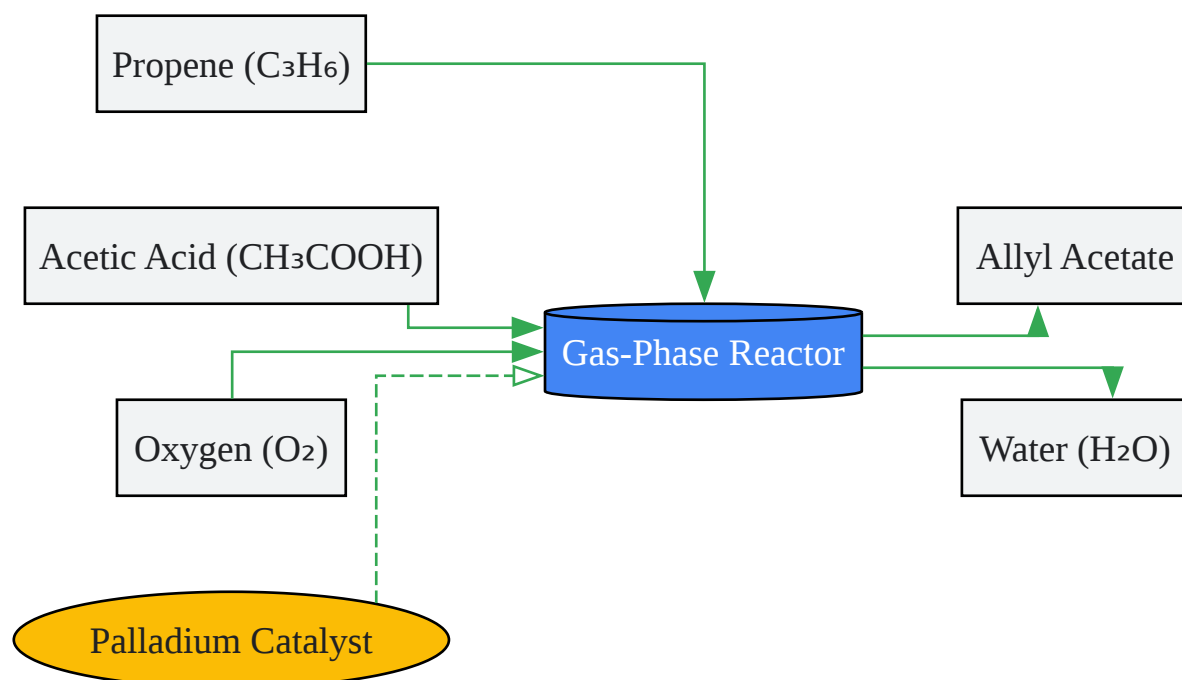
Allyl acetate can be synthesized through various methods, with the industrial production primarily relying on the acetoxylation of propene. Laboratory-scale synthesis often involves the esterification of allyl alcohol.

Industrial Production: Acetoxylation of Propene

The primary industrial method for producing **allyl acetate** is the gas-phase reaction of propene with acetic acid and oxygen, catalyzed by palladium[\[1\]](#)[\[4\]](#). This process is advantageous due to the low cost of propene[\[1\]](#). The overall reaction is as follows:



This reaction is an example of acetoxylation. A similar process is used to produce vinyl acetate from ethylene[\[1\]](#).



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References

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- 2. Allyl acetate | C₅H₈O₂ | CID 11584 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 591-87-7: Allyl acetate | CymitQuimica [cymitquimica.com]
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